

Environmental Fate and Persistence of Fenthion Sulfone: A Technical Guide

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Compound of Interest

Compound Name: Fenthion sulfone

Cat. No.: B144504

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Introduction

Fenthion, an organophosphate insecticide, has been utilized globally for the control of a broad spectrum of pests. Its application in agricultural and residential settings has led to concerns regarding its environmental distribution and the persistence of its transformation products. One such product, **fenthion sulfone**, is formed through the oxidation of fenthion in various environmental compartments. Understanding the environmental fate and persistence of **fenthion sulfone** is critical for assessing the long-term ecological risks associated with fenthion use. This technical guide provides a comprehensive overview of the current knowledge on the environmental degradation, persistence, and potential for bioaccumulation of **fenthion sulfone**.

Chemical Identity

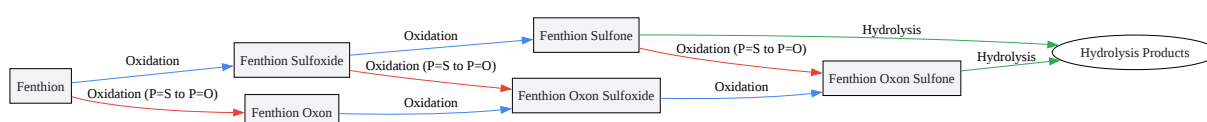
Property	Value
Chemical Name	O,O-dimethyl O-[3-methyl-4-(methylsulfonyl)phenyl] phosphorothioate
CAS Number	3761-42-0
Molecular Formula	C ₁₀ H ₁₅ O ₅ PS ₂
Molecular Weight	310.33 g/mol

Environmental Fate and Persistence

The environmental persistence of **fenthion sulfone** is governed by a combination of biotic and abiotic degradation processes, including hydrolysis, photolysis, and microbial degradation.

Degradation Pathways

Fenthion undergoes oxidation in the environment to form fenthion sulfoxide, which is further oxidized to **fenthion sulfone**. Both fenthion and its sulfoxide and sulfone metabolites can also be transformed into their respective oxygen analogues (oxons), which are often more toxic.[1]
[2] The degradation pathway is illustrated in the diagram below.



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Figure 1: Fenthion Degradation Pathway

Hydrolysis

Hydrolysis is a key abiotic degradation process for fenthion and its metabolites. The rate of hydrolysis is pH-dependent, generally increasing with increasing pH.[3][4] While specific hydrolysis data for **fenthion sulfone** is limited, studies on the structurally similar fenoxon sulfone (the oxygen analog) provide valuable insights.

Table 1: Hydrolysis Half-lives of Fenthion and Fenoxon Sulfone at 25°C[3]

Compound	pH	Half-life (days)
Fenthion	7	59.0
9	55.5	
Fenoxon Sulfone	7	16.5
9	9.50	

Photodegradation

Photodegradation in water and on soil surfaces can contribute to the breakdown of fenthion and its metabolites. Fenthion has been shown to degrade under UV irradiation, with fenthion sulfoxide being a major photoproduct. The role of direct and indirect photolysis in the degradation of **fenthion sulfone** in the environment requires further investigation.

Biodegradation

Microbial degradation is a significant pathway for the dissipation of fenthion in soil and water. Fenthion has a reported half-life of less than a day in nonsterile silt loam soil. While specific biodegradation rates for **fenthion sulfone** are not readily available, it is expected to be susceptible to microbial metabolism.

Table 2: Environmental Persistence of Fenthion

Medium	Half-life	Conditions	Reference
Soil	< 1 day	Nonsterile silt loam, dark, 75% moisture, room temp.	
Water	2.9 - 21.1 days	Aquatic environment	

Bioaccumulation

The potential for a chemical to bioaccumulate in organisms is often estimated using its octanol-water partition coefficient (log Pow) and bioconcentration factor (BCF). A higher log Pow and BCF indicate a greater potential for bioaccumulation.

Table 3: Bioaccumulation Potential Indicators

Compound	log Pow	BCF	Organism	Reference
Fenthion	4.8	129	Fish	
Fenthion Sulfoxide	-	1.7	Fish	
Fenthion Sulfone	-	Not available	-	-

The log Pow of fenthion suggests a potential for bioaccumulation. However, the BCF for fenthion sulfoxide is low, indicating a low potential for bioaccumulation. Further studies are needed to determine the BCF for **fenthion sulfone**.

Ecotoxicity

Fenthion is known to be highly toxic to birds and aquatic invertebrates. The toxicity of its metabolites, including **fenthion sulfone**, is also a concern, as some transformation products can be more toxic than the parent compound.

Table 4: Acute Toxicity of Fenthion to Aquatic Organisms

Organism	Endpoint	Value
Daphnia pulex	48-hr LC ₅₀	1.30 µg/L
Ceriodaphnia dubia	48-hr LC ₅₀	1.72 µg/L
Rainbow Trout	96-hr LC ₅₀	1.58 mg/L
Fathead Minnow	96-hr LC ₅₀	3.20 mg/L
Pink Shrimp	96-hr LC ₅₀	0.11 µg/L

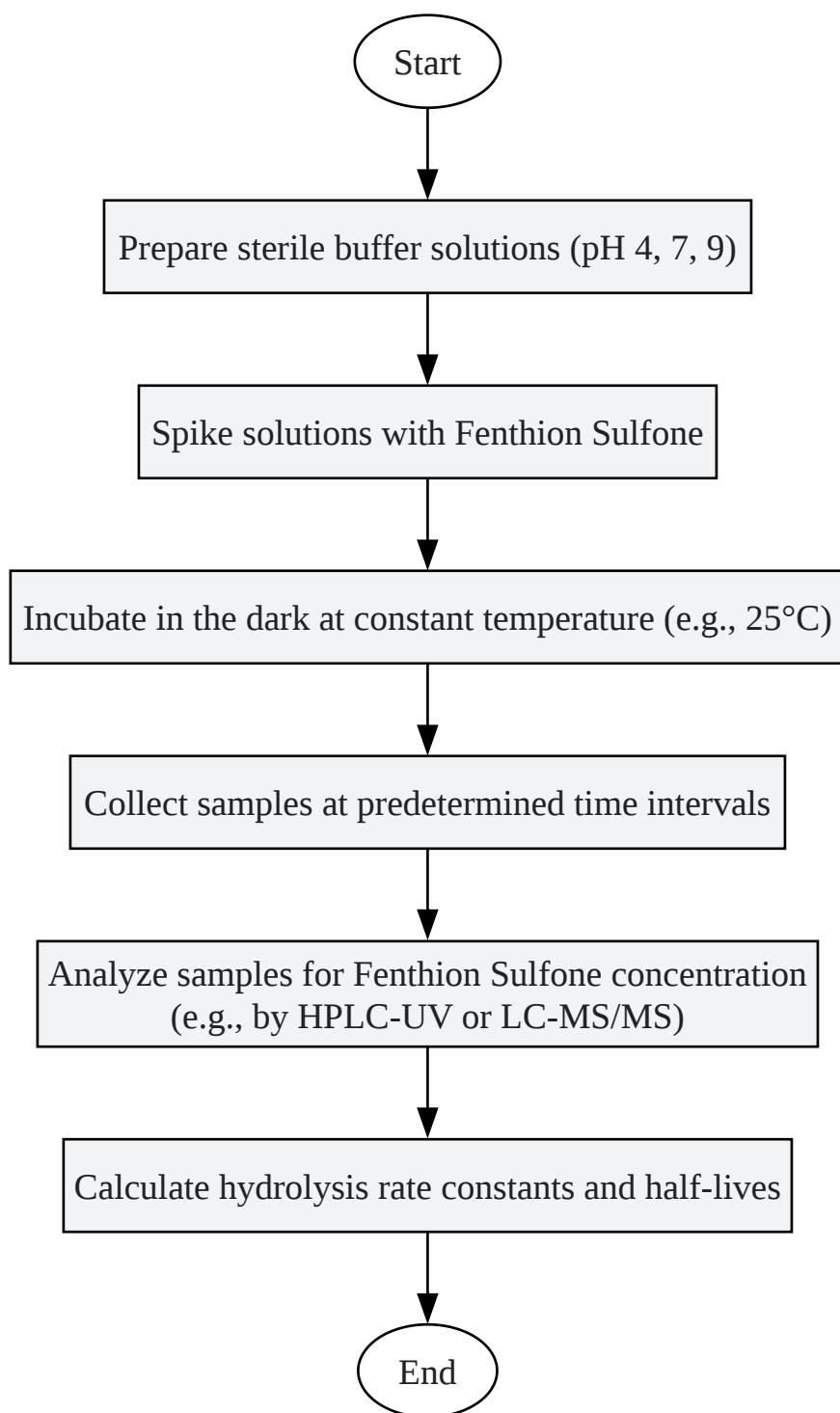
Specific ecotoxicity data for **fenthion sulfone** is limited, and further research is necessary to fully characterize its risk to various environmental species.

Experimental Protocols

The following sections outline the general methodologies for key experiments to determine the environmental fate of **fenthion sulfone**, based on OECD guidelines.

Hydrolysis Study (adapted from OECD Guideline 111)

This study determines the rate of abiotic hydrolysis of **fenthion sulfone** in aqueous solutions at different pH values.



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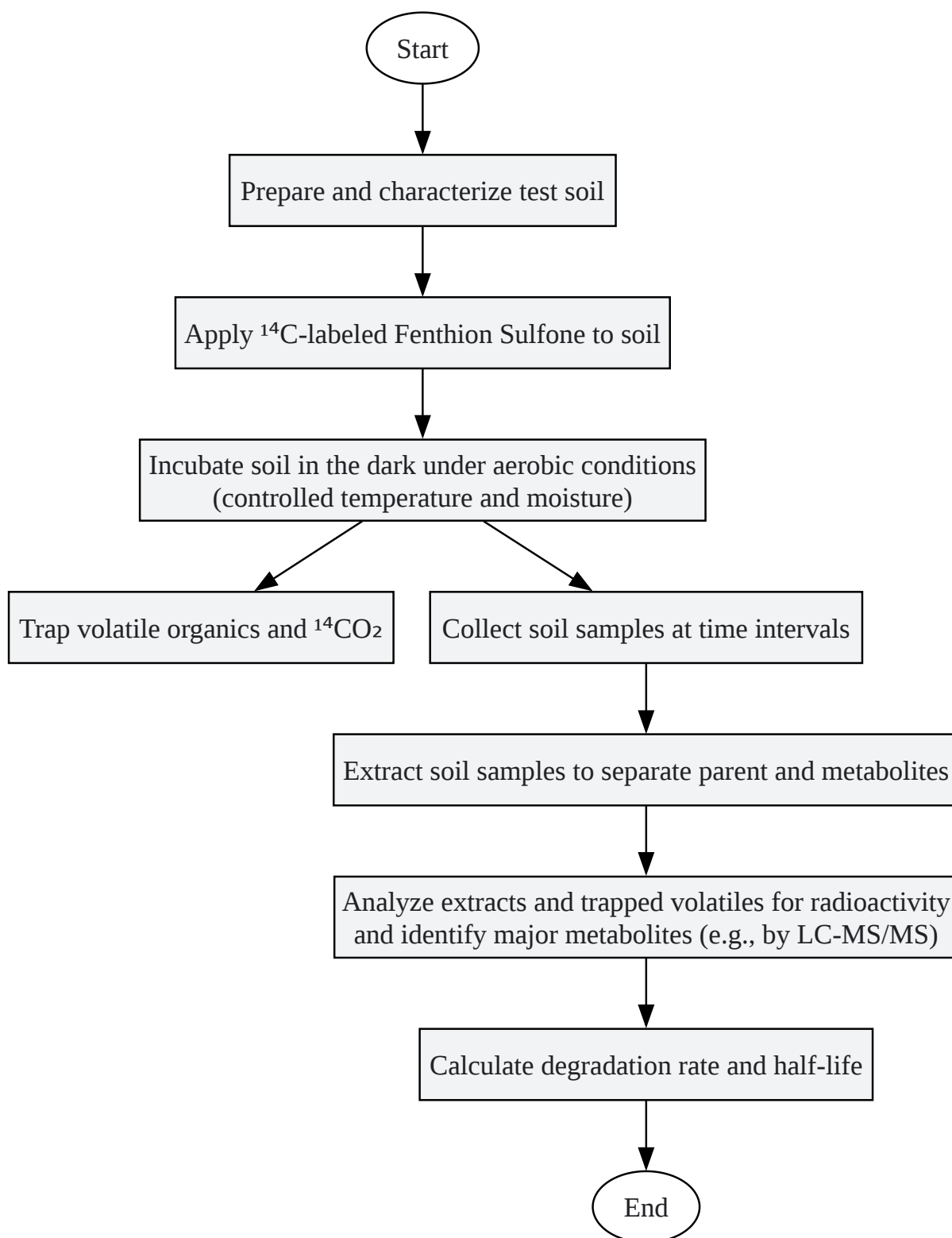
Figure 2: Hydrolysis Experimental Workflow

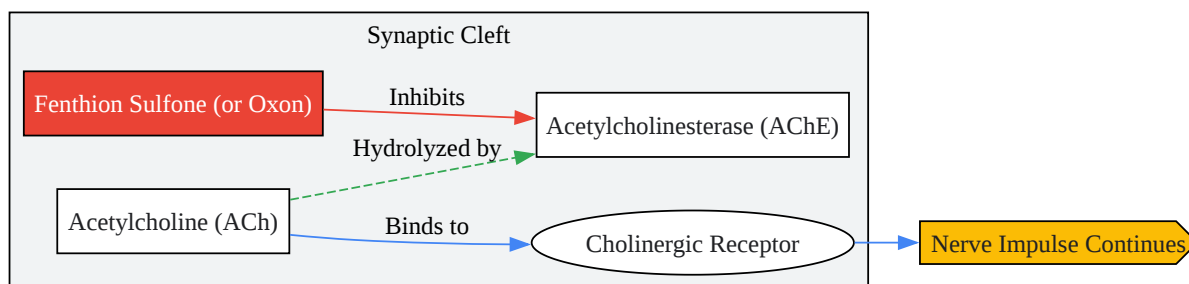
Methodology:

- Preparation of Test Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Application of Test Substance: **Fenthion sulfone** is added to the buffer solutions at a concentration that is less than half its water solubility.
- Incubation: The test solutions are incubated in the dark at a constant temperature (e.g., 25°C).
- Sampling: Aliquots are taken from each test solution at appropriate time intervals.
- Analysis: The concentration of **fenthion sulfone** in each sample is determined using a suitable analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).
- Data Analysis: The rate of hydrolysis is determined by plotting the concentration of **fenthion sulfone** against time. The half-life at each pH is then calculated.

Aerobic Soil Degradation Study (adapted from OECD Guideline 307)

This study evaluates the rate and route of **fenthion sulfone** degradation in aerobic soil.





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